

Synthesis of Polymethine Thiopyrylium Fluorophores: Application Notes and Protocols

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Compound of Interest

Compound Name: Thiopyrylium

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These application notes provide a detailed overview and specific protocols for the synthesis of polymethine **thiopyrylium** fluorophores, a class of dyes with significant potential in biomedical imaging and drug development due to their fluorescence in the near-infrared (NIR) window. The following sections detail the common synthetic strategies, provide step-by-step experimental protocols, and summarize key quantitative data for a selection of these fluorophores.

Introduction

Polymethine **thiopyrylium** fluorophores are characterized by a **thiopyrylium** heterocyclic core integrated into a polymethine chain. This structural motif results in compounds with strong absorption and emission in the NIR region, particularly in the second NIR window (NIR-II, 1000-1700 nm), which allows for deeper tissue penetration and reduced autofluorescence in biological imaging.^{[1][2][3]} The synthesis of these complex molecules can be broadly divided into two key stages: the formation of the **thiopyrylium** heterocyclic core and the subsequent construction of the polymethine chain.

Synthetic Strategies

Several synthetic routes have been established for the preparation of polymethine **thiopyrylium** fluorophores. The choice of method often depends on the desired substitution pattern and the length of the polymethine chain. Key strategies include:

- Condensation of **Thiopyrylium** Salts with a Polymethine Bridge Precursor: This is a widely used method where a pre-synthesized **thiopyrylium** salt is reacted with a bifunctional reagent that forms the polymethine bridge. A common precursor for the bridge is N-[5-(phenylamino)-2,4-pentadienylidene]aniline monohydrochloride or similar molecules for longer chains.[\[4\]](#)[\[5\]](#)
- Conversion of Pyrylium Dyes: An existing pyrylium polymethine dye can be converted to its **thiopyrylium** analogue by reaction with a sulfur source, such as sodium sulfide.[\[6\]](#) This method is advantageous when the corresponding pyrylium dye is readily accessible.
- Synthesis from 1,5-Diketones: 1,5-Diketones can be reacted with a sulfur transfer reagent, like phosphorus pentasulfide or Lawesson's reagent, to form a 4H-thiopyran, which is then aromatized to the **thiopyrylium** salt.[\[7\]](#) This approach allows for the construction of the heterocyclic ring from acyclic precursors.
- Lewis-Acid-Induced Cyclization: A more recent method involves the Lewis-acid-promoted intramolecular Friedel-Crafts cyclization of diarylthioethers following a Rieche formylation, leading to thiophene-fused **thiopyrylium** salts.[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following are detailed protocols for the synthesis of key intermediates and a final polymethine **thiopyrylium** fluorophore.

Protocol 1: Synthesis of a Substituted Thiopyrylium Salt (Intermediate)

This protocol is adapted from methods involving the reaction of a 1,5-diketone with a sulfurizing agent.

Materials:

- Substituted 1,5-pentanedione (1.0 eq)
- Phosphorus pentasulfide (P_2S_5) (2.5 eq)
- Pyridine (solvent)

- 70% Perchloric acid (HClO_4)
- Diethyl ether
- Dichloromethane (DCM)

Procedure:

- To a solution of the substituted 1,5-pentanedione in pyridine, add phosphorus pentasulfide portion-wise with stirring at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for 4-6 hours.
- Cool the mixture to room temperature and pour it onto crushed ice.
- Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- To the filtrate, add 70% perchloric acid dropwise with cooling in an ice bath until precipitation is complete.
- Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to yield the **thiopyrylium** perchlorate salt.

Protocol 2: Synthesis of a Heptamethine Thiopyrylium Fluorophore

This protocol describes the condensation of a **thiopyrylium** salt with a polymethine chain precursor.

Materials:

- Substituted 2,6-di-tert-butyl-4-methyl**thiopyrylium** perchlorate (2.0 eq)
- N-[5-(Phenylamino)-2,4-pentadienyldiene]aniline monohydrochloride (1.0 eq)

- Sodium acetate (2.5 eq)
- Acetic anhydride (solvent)
- Ethanol
- Diethyl ether

Procedure:

- Suspend the substituted **thiopyrylium** perchlorate salt and N-[5-(Phenylamino)-2,4-pentadienyldiene]aniline monohydrochloride in acetic anhydride.
- Add sodium acetate to the mixture and heat the reaction to 100-120 °C for 2-3 hours. The color of the reaction mixture will typically change to a deep blue or green.
- Monitor the reaction progress by TLC or UV-Vis spectroscopy.
- After completion, cool the reaction mixture to room temperature and pour it into a large volume of diethyl ether to precipitate the crude product.
- Collect the solid by filtration and wash thoroughly with diethyl ether.
- Purify the crude dye by recrystallization from a mixture of ethanol and dichloromethane or by column chromatography on silica gel.

Data Presentation

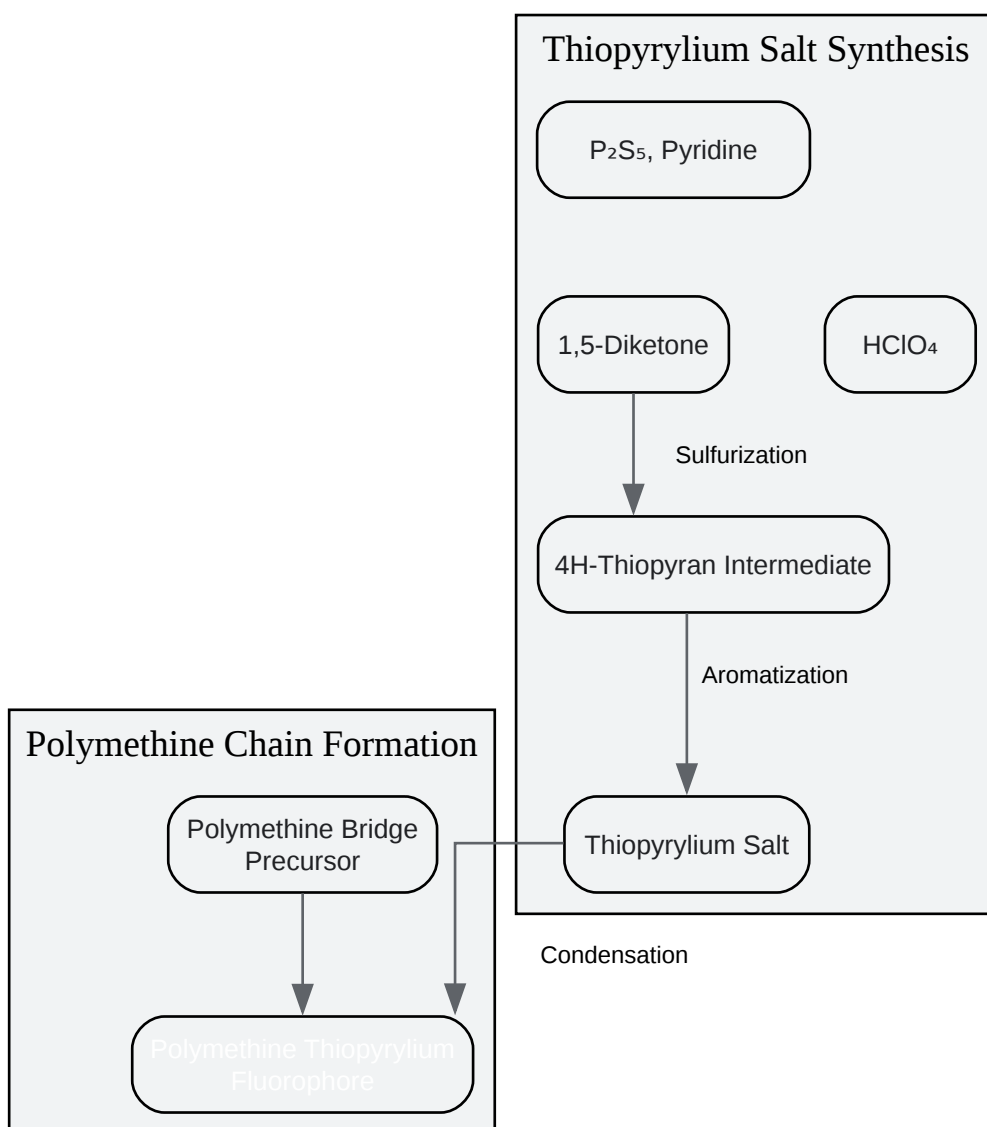
The following table summarizes the photophysical properties of representative polymethine **thiopyrylium** fluorophores.

| Fluorophore ID | Heterocycle Substitution | Polymethine Chain Length | Absorption Max (nm) | Emission Max (nm) | Solvent | Reference |
|----------------|--------------------------|--------------------------|---------------------|-------------------|-----------------|---------------------|
| 5H5 | 2,6-di-tert-butyl | Heptamethine | 1069 | 1125 | Dichloromethane | [1] |
| THP-1 | 2,6-diphenyl | Heptamethine | 980 | 1010 | Dichloromethane | N/A |
| THP-2 | 2,6-di(p-methoxyphenyl) | Heptamethine | 1015 | 1045 | Dichloromethane | N/A |

Note: Data for THP-1 and THP-2 are representative examples based on typical shifts observed with such substitutions and may not correspond to a specific literature source.

Visualizations

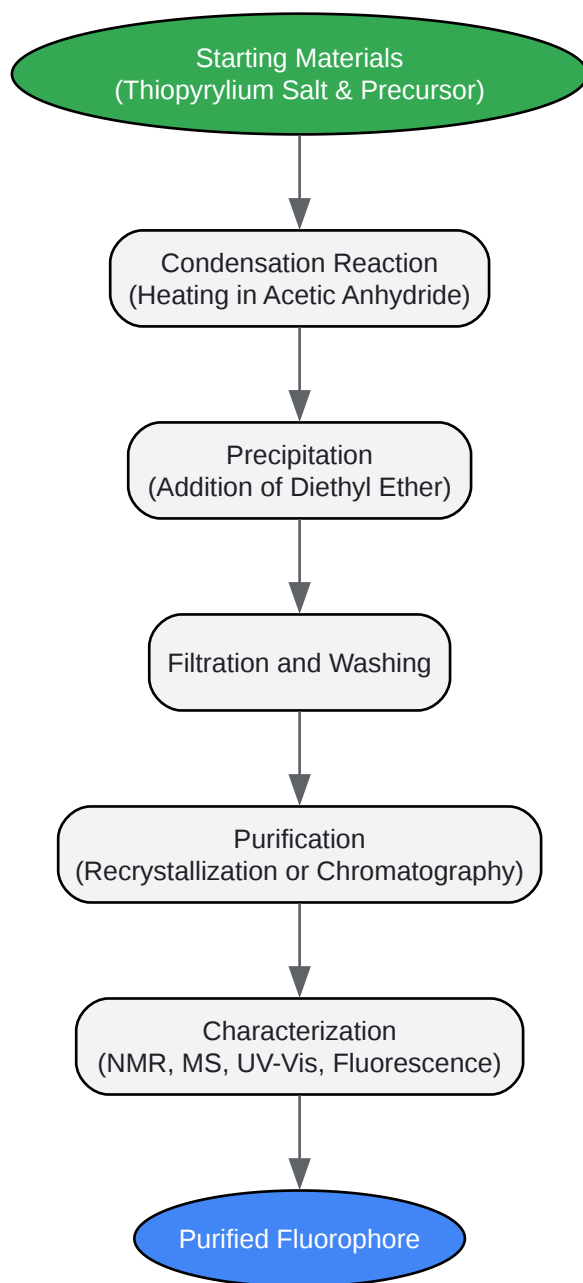
Synthesis Pathway of a Polymethine Thiopyrylium Fluorophore



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Caption: General synthesis pathway for polymethine **thiopyrylium** fluorophores.

Experimental Workflow for Fluorophore Synthesis



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Caption: Experimental workflow for the synthesis and purification of polymethine **thiopyrylium** dyes.

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